Technical Support Center: Enhancing the Oral Bioavailability of Clopidogrel Formulations

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Samixogrel*
CAS No.:	*133276-80-9*
Cat. No.:	*B1681428*

Get Quote

From the Desk of the Senior Application Scientist

Welcome to the technical support center dedicated to advancing your research in clopidogrel formulation development. Clopidogrel, a cornerstone in antiplatelet therapy, presents a unique set of challenges due to its complex pharmacokinetic profile. As a Biopharmaceutics Classification System (BCS) Class II drug, it exhibits low solubility and high permeability, but its bioavailability is further complicated by its nature as a prodrug requiring metabolic activation.[1] [2]

This guide is structured to address the practical, real-world issues you may encounter during your experiments. We will move from foundational knowledge in our FAQs to specific, hands-on troubleshooting for common experimental hurdles. Our goal is to provide not just protocols, but the scientific rationale behind them, empowering you to make informed decisions in your development process.

Section 1: Frequently Asked Questions (FAQs)

© 2026 BenchChem. All rights reserved.

This section addresses fundamental questions regarding clopidogrel's properties and the challenges associated with its formulation.

Q1: What is clopidogrel, and why is its oral bioavailability a primary concern for researchers?

A1: Clopidogrel is an antiplatelet agent widely prescribed to prevent thrombotic events like heart attacks and strokes.[3] It is administered as an inactive prodrug, meaning it must be metabolized in the body to its active form to exert its therapeutic effect.[3][4] The major challenges and reasons for concern regarding its bioavailability are:

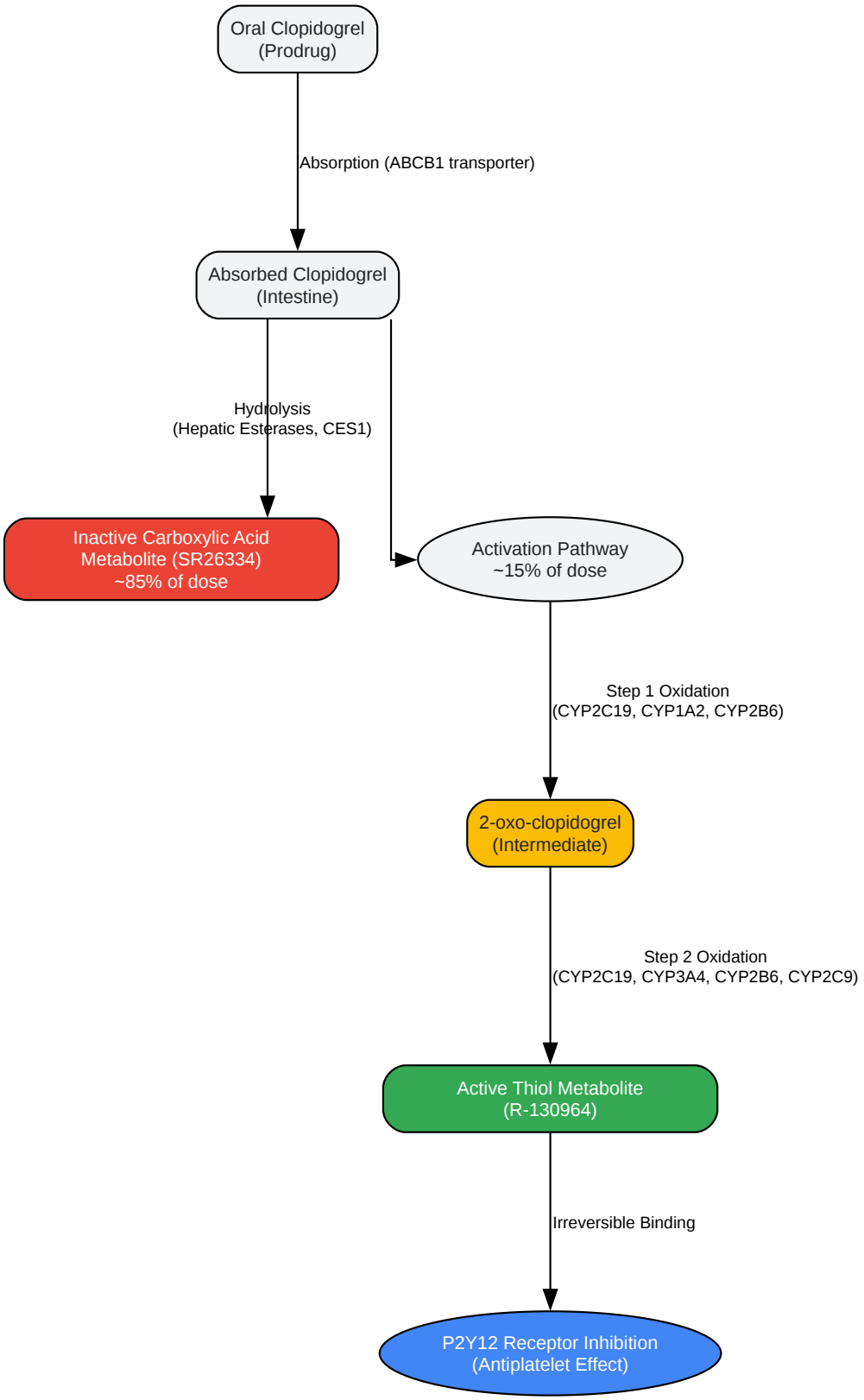
- Low Aqueous Solubility: Clopidogrel bisulfate is practically insoluble at neutral pH, which can limit its dissolution in the intestinal tract.[1][5]
- Extensive Pre-systemic Metabolism: Upon oral administration, approximately 85% of the absorbed clopidogrel is rapidly hydrolyzed by esterases in the liver to an inactive carboxylic acid metabolite (SR26334).[6][7][8] This leaves only about 15% of the dose available for conversion into the active metabolite.[7][8][9]
- Two-Step Metabolic Activation: The remaining 15% must undergo a two-step, cytochrome P450 (CYP) enzyme-dependent process to form the active thiol metabolite that inhibits platelet aggregation.[9][10] This multi-step process is a significant rate-limiting factor.
- High Inter-individual Variability: Genetic variations (polymorphisms) in CYP enzymes, particularly CYP2C19, lead to significant differences in metabolic activation among individuals.[11][12] This can result in "clopidogrel resistance" in patients who are poor metabolizers, diminishing the drug's efficacy.[11][13]

These factors combined result in low and variable bioavailability of the active metabolite, making the development of robust and effective oral formulations a critical area of research.

Q2: Can you illustrate the metabolic pathway of clopidogrel?

A2: Certainly. Clopidogrel undergoes two competing primary metabolic pathways after absorption. The majority of the drug is inactivated, while a small fraction is converted to the active form through a sequential two-step oxidation. The diagram below outlines this process.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Clopidogrel's competing metabolic activation and inactivation pathways.

© 2026 BenchChem. All rights reserved.

Q3: What are the most significant drug-drug interactions (DDIs) that affect clopidogrel's bioavailability?

A3: DDIs are a major concern because many patients on clopidogrel take multiple medications. The most critical interactions involve drugs that modulate the activity of the CYP2C19 and CYP3A4 enzymes.[13][14]

- Proton Pump Inhibitors (PPIs): Drugs like omeprazole and esomeprazole are potent inhibitors of CYP2C19.[15][16] Their concurrent use can significantly reduce the conversion of clopidogrel to its active metabolite, potentially leading to therapeutic failure.[15]
- Azole Antifungals: Ketoconazole, a strong CYP3A4 inhibitor, has been shown to decrease the production of the active metabolite and reduce platelet inhibition.[14]
- Calcium Channel Blockers (CCBs): Some CCBs inhibit CYP3A4, which can interfere with the second step of clopidogrel activation.[16][17]
- CYP Inducers: Conversely, strong CYP inducers like rifampin can increase the formation of the active metabolite, enhancing the antiplatelet effect but also potentially increasing bleeding risk.[14]

It is crucial to consider the full medication profile during both drug development and clinical use to manage these risks.[15][17]

Section 2: Troubleshooting Guide

This section is formatted to directly address specific issues you might encounter during your experiments.

Q: My in vitro dissolution profiles for a new clopidogrel formulation are inconsistent and show poor release. What are the likely causes and how can I fix this?

A: This is a common and critical issue. Inconsistent dissolution is often a precursor to failed in vivo performance. The root cause typically lies in the physicochemical properties of clopidogrel and the dissolution medium's inability to create a discriminatory and reproducible environment.

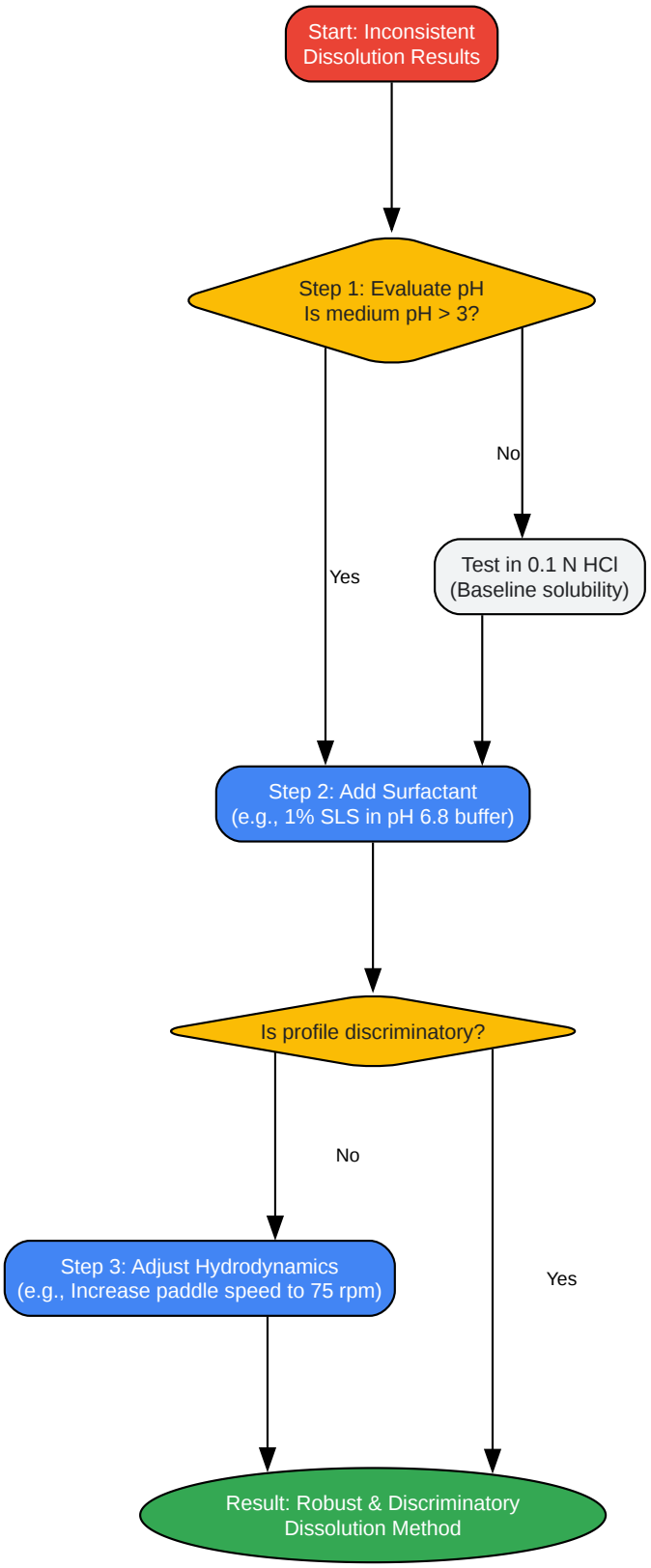
Causality & Troubleshooting Steps:

© 2026 BenchChem. All rights reserved.

- Issue: pH-Dependent Solubility. Clopidogrel bisulfate is freely soluble at a very low pH (e.g., pH 1) but its solubility drops dramatically as the pH increases towards neutral, which is relevant for intestinal conditions.[1][5] If your medium is at a higher pH without appropriate additives, the drug may precipitate, leading to erratic results.
    - Solution: Evaluate dissolution in a range of pH media (e.g., 0.1 N HCl, acetate buffer pH 4.5, and phosphate buffer pH 6.8). However, compendial media alone are often insufficient.[5][18]
- Issue: Insufficient Wetting and Solubilization. Due to its low solubility in neutral media, the formulation may not deaggregate or release the drug effectively.
    - Solution: Introduce a surfactant into the dissolution medium. Sodium lauryl sulfate (SLS) at concentrations around 1% has been shown to be effective in phosphate buffer (pH 6.8).[18] For some combination products, a cationic surfactant like cetyltrimethyl ammonium bromide (CTAB) may be necessary to accommodate the stability and solubility of both active ingredients.[5] The goal is to find a surfactant concentration that is discriminatory—meaning it can detect changes in formulation quality—without being overly solubilizing, which might mask real performance differences.
- Issue: Inadequate Hydrodynamics. The paddle or basket speed might not be providing sufficient agitation to break down the formulation or disperse the dissolved drug away from the tablet surface, creating a saturated boundary layer.
    - Solution: While 50 rpm is common, some methods for clopidogrel formulations use a paddle speed of 75 rpm to ensure adequate hydrodynamics.[5] Experiment with different speeds to see what provides the most reproducible profile for your specific formulation.

Below is a workflow to guide your troubleshooting process for dissolution method development.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Troubleshooting workflow for inconsistent clopidogrel dissolution results.

© 2026 BenchChem. All rights reserved.

Q: I'm struggling with the bioanalysis of clopidogrel. Why is it so difficult to get reliable measurements of the parent drug and its active metabolite?

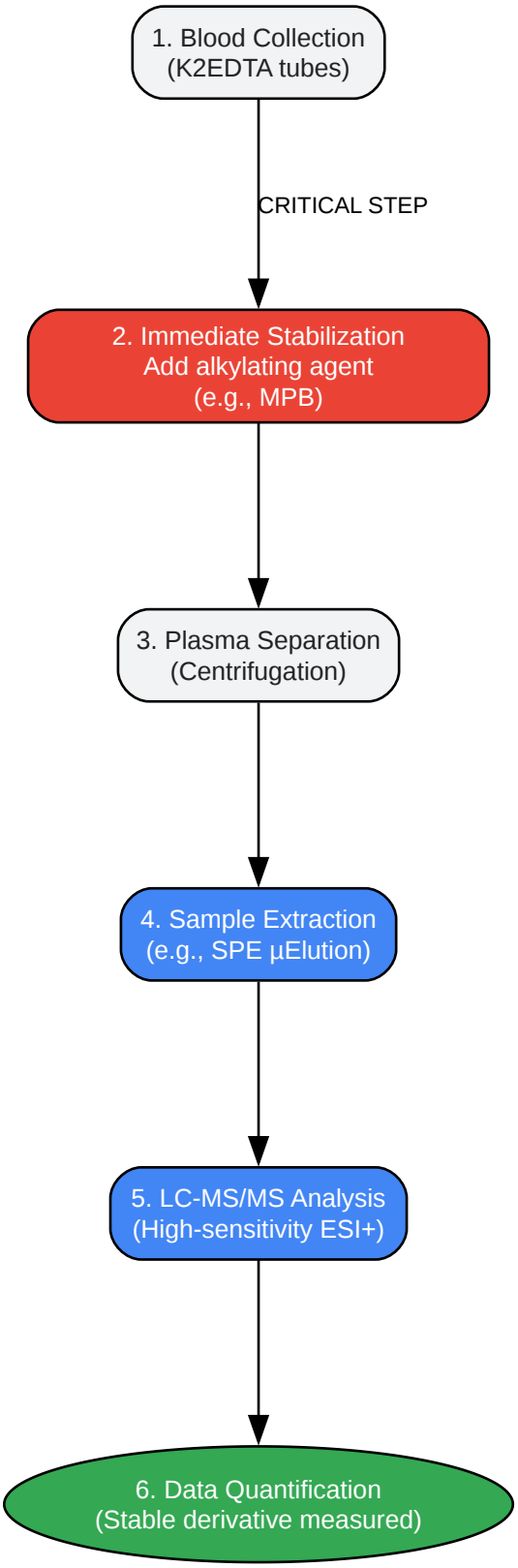
A: Bioanalysis of clopidogrel is notoriously challenging due to the low plasma concentrations of the parent drug and the extreme instability of its active thiol metabolite.[19] Furthermore, the abundant inactive metabolite can interfere with the analysis.

Causality & Troubleshooting Steps:

- Issue: Active Metabolite Instability. The active thiol metabolite is highly reactive and readily forms disulfide bonds, making it disappear from samples within minutes if not stabilized.[9]
  - Solution: Immediate chemical derivatization after blood collection is mandatory. A common and effective stabilizing agent is 2-bromo-3'-methoxyacetophenone (MPB), which alkylates the thiol group, forming a stable derivative that can be accurately quantified by LC-MS/MS.[9][20] This step must be integrated into your sample collection protocol.
- Issue: Back-Conversion of Inactive Metabolite. The inactive carboxylic acid metabolite is present in plasma at concentrations thousands of times higher than the parent drug.[21] During sample preparation and analysis, particularly if methanol or ethanol is used, this metabolite can be re-esterified back to the parent clopidogrel, leading to falsely elevated measurements of the prodrug.[22]
  - Solution: Regulatory agencies like the EMA recommend that the validation process for your analytical method must confirm the absence of back-conversion.[22] This involves incubating the inactive metabolite under your analytical conditions and proving that no parent drug is formed. Avoid using methanol/ethanol in your extraction solvents.[23]
- Issue: Low Analyte Concentrations. Both the parent drug and its active metabolite are present at very low levels (pg/mL) in plasma.[19][24]
  - Solution: A high-sensitivity LC-MS/MS method is essential.[25] Utilizing techniques like solid-phase extraction (SPE), particularly µElution plates, can concentrate the sample and remove interferences, allowing for a lower limit of quantification (LLOQ) down to 1 pg/mL.[19][26]

© 2026 BenchChem. All rights reserved.

The following workflow diagram illustrates the critical steps for a successful bioanalytical method for the active metabolite.



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Caption: Bioanalytical workflow for quantifying clopidogrel's active metabolite.

Section 3: Protocols & Data

This section provides detailed protocols for key experiments and summarizes relevant data in a tabular format.

Experimental Protocols

Protocol 1: Discriminatory In Vitro Dissolution Testing for Clopidogrel Tablets

This protocol is designed to be a robust starting point for evaluating immediate-release clopidogrel formulations and is based on methods proven to be discriminatory.[5][18]

- Apparatus: USP Apparatus 2 (Paddles).
- Dissolution Medium: 900 mL of phosphate buffer (pH 6.8) containing 1% (w/v) Sodium Lauryl Sulfate (SLS). The medium should be de-aerated prior to use.
- Temperature: 37 ± 0.5 °C.
- Paddle Speed: 75 rpm.
- Sampling Times: 10, 15, 20, 30, 45, and 60 minutes.
- Sample Volume: Withdraw 5 mL of the medium at each time point and immediately replace with 5 mL of fresh, pre-warmed medium.
- Sample Preparation: Filter the withdrawn sample through a 0.45 µm PVDF syringe filter.
- Quantification: Analyze the filtered samples for clopidogrel concentration using a validated HPLC-UV method at a wavelength of approximately 240 nm.[27]
- Self-Validation: To ensure the method is discriminatory, test formulations with known variations (e.g., different compression forces, binder levels) and confirm that the dissolution profiles show detectable differences.

© 2026 BenchChem. All rights reserved.

Data Tables

Table 1: Comparison of Formulation Strategies to Enhance Clopidogrel Bioavailability

Formulation Strategy	Mechanism of Action	Key Advantages	Potential Challenges
Solid Dispersions	Disperses clopidogrel in a hydrophilic polymer matrix at a molecular level, improving solubility and dissolution rate.[1]	Established technology; significant improvement in dissolution.[28]	Polymer selection is critical; potential for physical instability (recrystallization).
Self-Nanoemulsifying Drug Delivery Systems (SNEDDS)	An isotropic mixture of oil, surfactant, and cosurfactant that forms a fine oil-in-water nanoemulsion upon gentle agitation in aqueous media.	Presents drug in a solubilized state, bypassing dissolution limitations; can enhance lymphatic uptake, reducing first-pass metabolism.[29]	High surfactant load can cause GI irritation; requires careful optimization of excipient ratios.
Nano-emulsions (Parenteral)	Oil-in-water nano-emulsion containing the insoluble free-base form of clopidogrel for IV injection.[30]	Bypasses oral absorption and metabolic variability entirely, providing rapid onset of action.[31]	Requires sterile manufacturing; primarily for acute care settings, not chronic use.
Complexation	Utilizes agents like cyclodextrins to form inclusion complexes, enhancing the aqueous solubility of the drug.[2]	Can improve solubility and stability.	Stoichiometry of the complex must be controlled; may not be as effective as other methods.

Table 2: Key Pharmacokinetic Parameters of Clopidogrel (Parent Drug)

© 2026 BenchChem. All rights reserved.

These values are approximate and can vary significantly based on the study population, fed/fasting state, and CYP2C19 genotype. Data is for a single 75 mg dose under fasting conditions unless noted.

Parameter	Value	Significance & Comments
Tmax (Time to Peak Concentration)	~0.5 - 1.0 hour[32]	Indicates rapid absorption of the parent drug from the GI tract.
Cmax (Peak Plasma Concentration)	Highly variable, often low pg/mL to low ng/mL range.[24]	Very low due to extensive first-pass metabolism. Food can decrease Cmax.[32][33]
AUC (Area Under the Curve)	Low and variable.	Reflects the small fraction of the drug that reaches systemic circulation intact.
Half-life (t½) of Inactive Metabolite	~8 hours[21]	The inactive carboxylic acid metabolite has a much longer half-life and is used for pharmacokinetic profiling in many bioequivalence studies due to its high concentration. [21][32]

References

- The proposed bioactivation pathway of the clopidogrel prodrug is... - ResearchGate. (n.d.). Retrieved February 22, 2026, from [Link]
- Aggarwal, A. & Singh, H. (2025, January 19). Clopidogrel - StatPearls - NCBI Bookshelf. Retrieved February 22, 2026, from [Link]
- Patel, V. G., et al. (2023, November 14). Role of genetic polymorphisms in clopidogrel response variability: a systematic review. BMJ Open, 13(11), e071987. [Link]
- Clopidogrel pathway - PMC - NIH. (n.d.). Retrieved February 22, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Ancrenaz, V., et al. (n.d.). Impact of genetic polymorphisms and drug-drug interactions on clopidogrel and prasugrel response variability. - ClinPGx. Retrieved February 22, 2026, from [Link]
- The impact of genetic polymorphisms of drug metabolizing enzymes on the pharmacodynamics of clopidogrel under steady state conditions - PubMed. (2015, August 15). Retrieved February 22, 2026, from [Link]
- What is the mechanism of Clopidogrel Bisulfate? - Patsnap Synapse. (2024, July 17). Retrieved February 22, 2026, from [Link]
- Sultana, N., et al. (2011, October 29). Regulatory recommendations for clopidogrel: Focus on validation of a reliable bioanalytical method and its application to a bioequivalence study. Taylor & Francis Online, 39(11), 1007-1016. [Link]
- Pathway involved in clopidogrel transport, activation, and function.... - ResearchGate. (n.d.). Retrieved February 22, 2026, from [Link]
- In Vitro–In Silico Approach in the Development of Clopidogrel Solid Dispersion Formulations. (n.d.). Retrieved February 22, 2026, from [Link]
- Pharmacokinetic drug interactions with clopidogrel: updated review and risk management in combination therapy - PMC. (n.d.). Retrieved February 22, 2026, from [Link]
- A High Sensitivity UPLC/MS/MS Method for the Analysis of Clopidogrel and Clopidogrel Carboxylic Acid Metabolite in Human K2EDTA Plasma - Waters Corporation. (n.d.). Retrieved February 22, 2026, from [Link]
- The Role of Genetic Polymorphism and Other Factors on Clopidogrel Resistance (CR) in an Asian Population with Coronary Heart Disease (CHD) - MDPI. (2021, April 1). Retrieved February 22, 2026, from [Link]
- Development of a High Sensitivity Method for the Analysis of Clopidogrel and Clopidogrel Carboxylic Acid Metabolite in Human K2EDTA Plasma Using UHPLC–MS-MS | Spectroscopy Online. (2020, November 16). Retrieved February 22, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Enhancement of solubility and bioavailability of Clopidogrel by self-nanoemulsifying drug delivery system - SciTechnol. (n.d.). Retrieved February 22, 2026, from [Link]
- Development of a Single In Vitro Dissolution Method for a Combination Trilayer Tablet Formulation of Clopidogrel and Pravastatin. (2011, February 25). Retrieved February 22, 2026, from [Link]
- Impact of Genetic Polymorphisms and Drug-Drug Interactions on Clo... - Ingenta Connect. (2010, October 1). Retrieved February 22, 2026, from [Link]
- A Review of Analytical Methods for the determination of Clopidogrel in Pharmaceuticals and Biological Matrices - Taylor & Francis. (2018, February 12). Retrieved February 22, 2026, from [Link]
- Quantitative determination of clopidogrel active metabolite in human plasma by LC-MS/MS. (n.d.). Retrieved February 22, 2026, from [Link]
- Dissolution Method Development and Enhancement of Solubility of Clopidogrel Bisulfate. (n.d.). Retrieved February 22, 2026, from [Link]
- DEVELOPMENT OF IN VITRO IN VIVO CORRELATION MODELS FOR CLOPIDOGREL TABLETS TO DESCRIBE ADMINISTRATION UNDER FASTING AND FED CON - Farmacia Journal. (n.d.). Retrieved February 22, 2026, from [Link]
- Comparative Bioavailability of Clopidogrel Formulation in Healthy Volunteers After a Single Dose Administration - International Research Journal. (n.d.). Retrieved February 22, 2026, from [Link]
- Comparative Pharmacokinetics/Pharmacodynamics of... : Clinical Drug Investigation - Ovid. (n.d.). Retrieved February 22, 2026, from [Link]
- In Vitro Dissolution Study of Acetylsalicylic Acid and Clopidogrel Bisulfate Solid Dispersions: Validation of the RP-HPLC Method - SciSpace. (2020, July 13). Retrieved February 22, 2026, from [Link]
- Other Drug Interactions with Clopidogrel - Thoracic Key. (2016, June 4). Retrieved February 22, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Comparative fasting bioavailability of two clopidogrel formulations in healthy Mediterranean volunteers: an in vitro–in vivo correlation - PMC. (n.d.). Retrieved February 22, 2026, from [Link]
- Clopidogrel drug interactions: a review of the evidence and clinical implications. (2020, September 2). Retrieved February 22, 2026, from [Link]
- Bioavailability enhanced clopidogrel -loaded solid SNEDDS: Development and in-vitro/in-vivo characterization - ResearchGate. (2018, December 12). Retrieved February 22, 2026, from [Link]
- Reasons for impaired bioavailability of clopidogrel | Download Table - ResearchGate. (n.d.). Retrieved February 22, 2026, from [Link]
- In Vitro Dissolution Study of Acetylsalicylic Acid and Clopidogrel Bisulfate Solid Dispersions: Validation of the RP-HPLC Method for Simultaneous Analysis - OUCI. (n.d.). Retrieved February 22, 2026, from [Link]
- (PDF) Enhancement of Bioavailability of Clopidogrel Using Different Solubility Enhancement Techniques - ResearchGate. (2018, January 13). Retrieved February 22, 2026, from [Link]
- FORMULATION FORUM - Application of Nano-Emulsion Technology to Address Unmet Medical Needs: A Case Study of Clopidogrel IV by 505(b)(2) Pathway. (2021, October 27). Retrieved February 22, 2026, from [Link]
- Pharmacokinetic and Pharmacodynamic Responses to Clopidogrel: Evidences and Perspectives - MDPI. (2017, March 14). Retrieved February 22, 2026, from [Link]
- clinical pharmacology and biopharmaceutics review(s) - accessdata.fda.gov. (n.d.). Retrieved February 22, 2026, from [Link]
- Challenges in Oral Antiplatelet Therapy | ECR Journal - European Cardiology Review. (2010, March 3). Retrieved February 22, 2026, from [Link]
- Clinical Pharmacokinetics and Pharmacodynamics of Clopidogrel - PMC - NIH. (2017, November 8). Retrieved February 22, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Not for Implementation - Draft Guidance on Clopidogrel Bisulfate October 2024 - accessdata.fda.gov. (n.d.). Retrieved February 22, 2026, from [Link]
- Clopidogrel ratiopharm GmbH - EMA. (2009, April 17). Retrieved February 22, 2026, from [Link]
- Pre-Clinical and Phase I Clinical Study of Clopidogrel Lipid Suspension: Intravenously Injected Formulation Results in Faster Onset of Action and Dose-Dependent Inhibition of Platelet Aggregation - JSciMed Central. (2014, December 20). Retrieved February 22, 2026, from [Link]
- Overcoming Clopidogrel Resistance: Discovery of Vicagrel as a Highly Potent and Orally Bioavailable Antiplatelet Agent | Request PDF - ResearchGate. (n.d.). Retrieved February 22, 2026, from [Link]
- SFDA's Product Specific Bioequivalence Guidance. (2022, May 24). Retrieved February 22, 2026, from [Link]
- Bioequivalence and tolerability study of two brands of clopidogrel tablets, using inhibition of platelet aggregation and pharmacodynamic measures - PMC. (n.d.). Retrieved February 22, 2026, from [Link]
- Absorption, Metabolization, and Antiplatelet Effects of 300-, 600-, and 900-mg Loading Doses of Clopidogrel | Circulation. (2005, October 31). Retrieved February 22, 2026, from [Link]
- Personalized Approaches to Clopidogrel Therapy | Stroke - American Heart Association Journals. (n.d.). Retrieved February 22, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. In Vitro–In Silico Approach in the Development of Clopidogrel Solid Dispersion Formulations - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. What is the mechanism of Clopidogrel Bisulfate? [synapse.patsnap.com]
- 4. researchgate.net [researchgate.net]
- 5. dissolutiontech.com [dissolutiontech.com]
- 6. Clopidogrel - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. ClinPGx [clinpgx.org]
- 8. Impact of Genetic Polymorphisms and Drug-Drug Interactions on Clo...: Ingenta Connect [ingentaconnect.com]
- 9. pdf.benchchem.com [pdf.benchchem.com]
- 10. Clopidogrel pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Role of genetic polymorphisms in clopidogrel response variability: a systematic review - PMC [pmc.ncbi.nlm.nih.gov]
- 12. The impact of genetic polymorphisms of drug metabolizing enzymes on the pharmacodynamics of clopidogrel under steady state conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. The Role of Genetic Polymorphism and Other Factors on Clopidogrel Resistance (CR) in an Asian Population with Coronary Heart Disease (CHD) [mdpi.com]
- 14. Other Drug Interactions with Clopidogrel | Thoracic Key [thoracickey.com]
- 15. Clopidogrel drug interactions: a review of the evidence and clinical implications – Scott R. MacKenzie Foundation [scottrmackenziefoundation.com]
- 16. mdpi.com [mdpi.com]
- 17. Pharmacokinetic drug interactions with clopidogrel: updated review and risk management in combination therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 18. (PDF) Dissolution Method Development and Enhancement of Solubility of Clopidogrel Bisulfate [academia.edu]
- 19. waters.com [waters.com]
- 20. ClinPGx [clinpgx.org]
- 21. interesjournals.org [interesjournals.org]
- 22. tandfonline.com [tandfonline.com]

© 2026 BenchChem. All rights reserved.

- 23. sfda.gov.sa [sfda.gov.sa]
- 24. Comparative fasting bioavailability of two clopidogrel formulations in healthy Mediterranean volunteers: an in vitro–in vivo correlation - PMC [pmc.ncbi.nlm.nih.gov]
- 25. tandfonline.com [tandfonline.com]
- 26. spectroscopyonline.com [spectroscopyonline.com]
- 27. scispace.com [scispace.com]
- 28. In Vitro Dissolution Study of Acetylsalicylic Acid and Clopidogrel Bisulfate Solid Dispersions: Validation of the RP-HP… [ouci.dntb.gov.ua]
- 29. researchgate.net [researchgate.net]
- 30. FORMULATION FORUM - Application of Nano-Emulsion Technology to Address Unmet Medical Needs: A Case Study of Clopidogrel IV by 505(b)(2) Pathway [drug-dev.com]
- 31. Pre-Clinical and Phase I Clinical Study of Clopidogrel Lipid Suspension: Intravenously Injected Formulation Results in Faster Onset of Action and Dose-Dependent Inhibition of Platelet Aggregation [jscimedcentral.com]
- 32. accessdata.fda.gov [accessdata.fda.gov]
- 33. farmaciajournal.com [farmaciajournal.com]

- To cite this document: BenchChem. [Technical Support Center: Enhancing the Oral Bioavailability of Clopidogrel Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1681428/docs#technical-support-center-enhancing-the-oral-bioavailability-of-clopidogrel-formulations]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.